Section 1: Core Physicochemical and Structural Properties

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Compound of Interest

Compound Name:	*Methyl 2-ethoxybenzoate*
CAS No.:	*3686-55-3*
Cat. No.:	*B1584446*

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Methyl 2-ethoxybenzoate (CAS No: 3686-55-3) is an aromatic ester that serves as a valuable building block in organic synthesis.[1][2][3] Its molecular architecture, featuring an ethoxy group ortho to a methyl ester on a benzene ring, provides a unique combination of steric and electronic properties that are leveraged in the synthesis of more complex molecules.

The precise molecular weight is a fundamental property, critical for stoichiometric calculations in synthesis, quantitative analysis, and mass spectrometry. The monoisotopic mass is essential for high-resolution mass spectrometry, which is used to confirm the elemental composition of a molecule.

Key Physicochemical Data

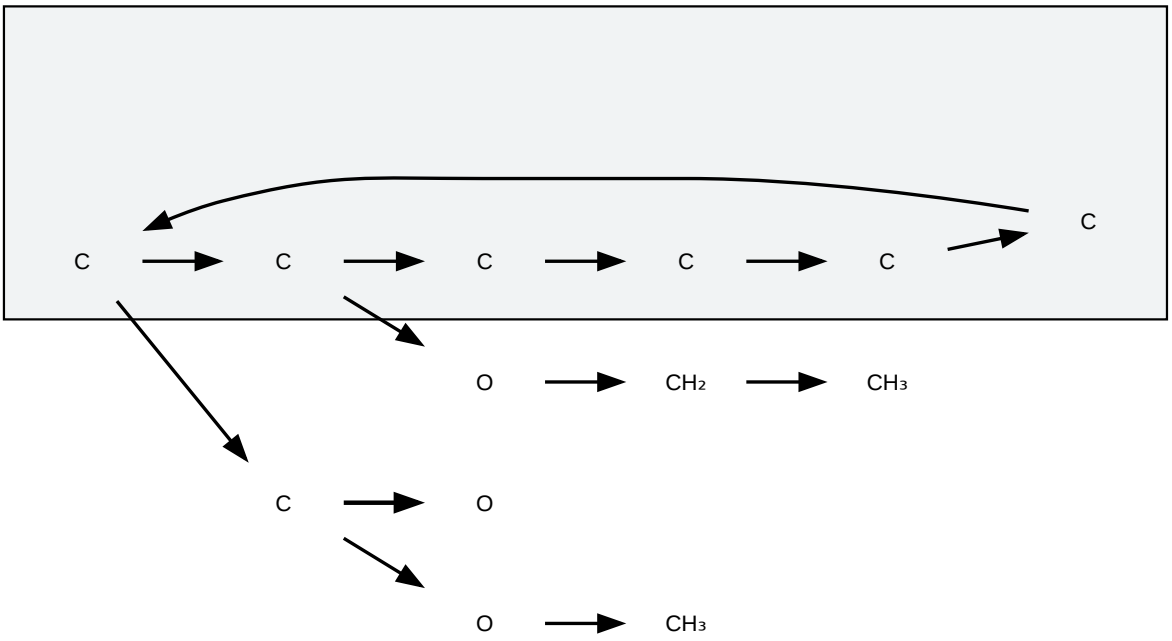
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Property	Value	Source(s)
Molecular Weight	180.20 g/mol	[2][3][4][5]
Molecular Formula	$C_{10}H_{12}O_3$	[3][4][5][6]
Appearance	Liquid	[6]
CAS Number	3686-55-3	[1][2][3][4]
Synonyms	2-Ethoxybenzoic Acid Methyl Ester, Methyl o-ethoxybenzoate	[3][5][6]
Density	~1.11 g/mL (Predicted)	
Boiling Point	~250-260 °C (Predicted)	
SMILES	CCOC1=CC=CC=C1C(=O)OC	[4]
InChI Key	QAYQKAPOTVSWLS-UHFFFAOYSA-N	[6]

Molecular Structure Visualization

The structure of **Methyl 2-ethoxybenzoate** is foundational to its reactivity and function. The ortho-positioning of the ethoxy and methyl ester groups can influence reaction pathways through steric hindrance and electronic effects.

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Caption: 2D structure of **Methyl 2-ethoxybenzoate**.

Section 2: Synthesis and Purification Protocol

The synthesis of **Methyl 2-ethoxybenzoate** is typically achieved via a two-step process starting from a readily available precursor, methyl salicylate. This process involves a Williamson ether synthesis to introduce the ethoxy group, followed by purification.

Step 1: Williamson Ether Synthesis

This reaction forms the ether linkage by reacting the phenolic hydroxyl group of methyl salicylate with an ethylating agent in the presence of a base.

- Principle: The base (e.g., potassium carbonate, K_2CO_3) deprotonates the acidic phenol, creating a phenoxide ion. This potent nucleophile then attacks the electrophilic ethylating agent (e.g., diethyl sulfate or ethyl iodide) in an S_n2 reaction to form the ether.

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- Causality: Anhydrous conditions are crucial as water can hydrolyze the reagents and compete with the phenoxide as a nucleophile, reducing yield. A polar aprotic solvent like acetone or DMF is used to dissolve the reactants without interfering with the reaction.

Protocol:

- Setup: To a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add methyl salicylate (1.0 eq) and anhydrous potassium carbonate (1.5 eq).
- Solvent: Add anhydrous acetone (10 mL per gram of methyl salicylate).
- Reagent Addition: While stirring, add diethyl sulfate (1.2 eq) dropwise to the suspension.[7]
- Reaction: Heat the mixture to reflux (approx. 60-70°C) and maintain for 6-8 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).[7]
- Work-up: After cooling to room temperature, filter the solid K_2CO_3 and salts. Wash the solid with a small amount of acetone.
- Extraction: Evaporate the acetone from the filtrate under reduced pressure. Dissolve the resulting oil in ethyl acetate, wash with 5% NaOH solution to remove unreacted starting material, followed by a brine wash.
- Drying: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield the crude product.

Step 2: Purification by Column Chromatography

Purification is essential to remove byproducts and unreacted starting materials.

- Principle: Column chromatography separates compounds based on their differential adsorption to a stationary phase (e.g., silica gel) and solubility in a mobile phase (e.g., a hexane/ethyl acetate mixture). **Methyl 2-ethoxybenzoate** is less polar than the starting methyl salicylate, so it will elute first.

Protocol:

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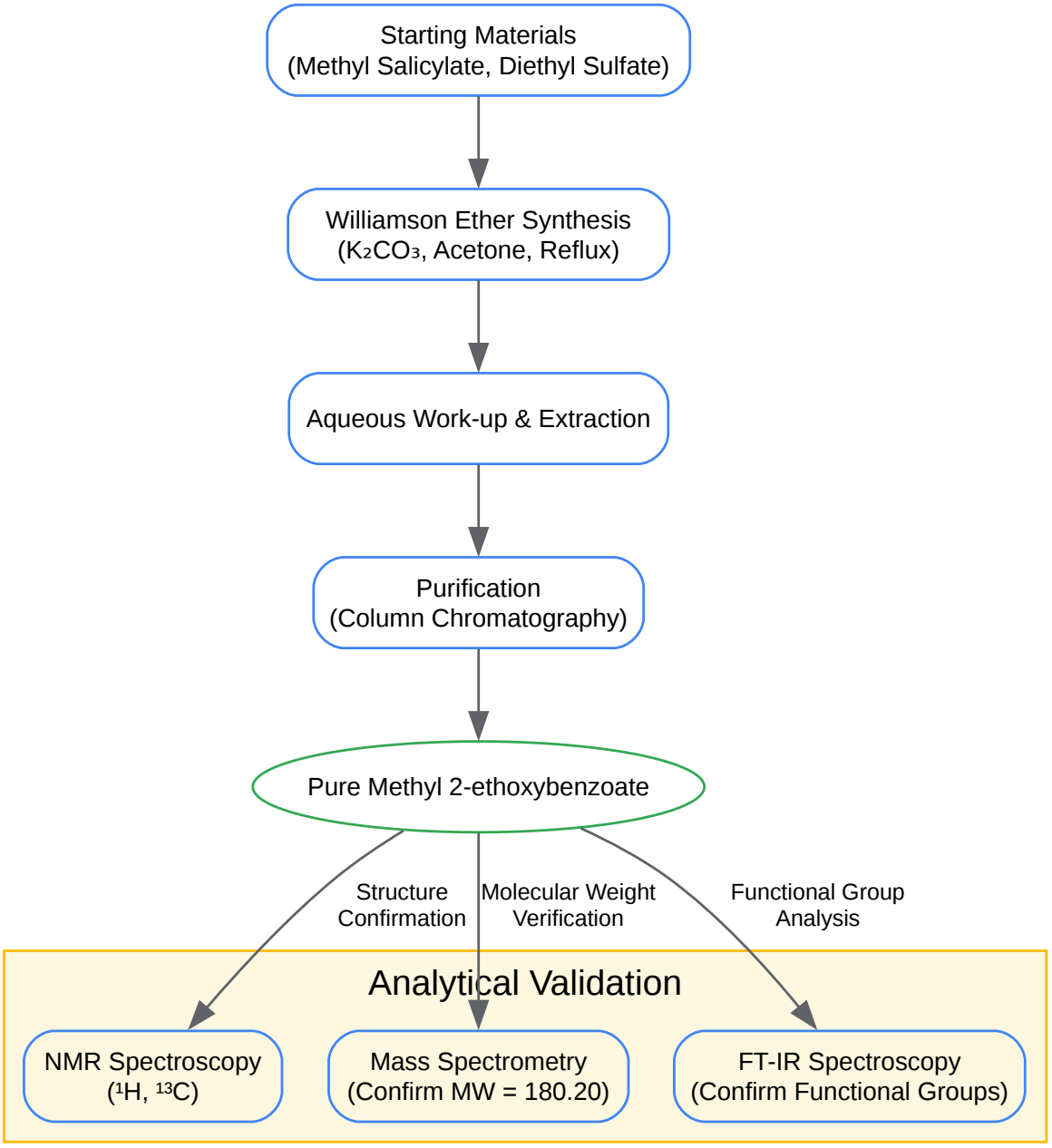
- Column Packing: Prepare a silica gel column using a gradient of ethyl acetate in hexane as the eluent.
- Loading: Dissolve the crude product in a minimal amount of the mobile phase and load it onto the column.
- Elution: Run the column, collecting fractions and monitoring them by TLC.
- Isolation: Combine the pure fractions and evaporate the solvent to obtain pure **Methyl 2-ethoxybenzoate** as a liquid.

Section 3: Analytical Characterization and Workflow

Confirming the identity and purity of the synthesized product is a non-negotiable step in scientific research. A combination of spectroscopic methods provides a self-validating system.

Analytical Workflow Diagram

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Caption: Standard experimental workflow for synthesis and validation.

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1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{1}H NMR: Provides information on the proton environment. Expected signals include a triplet and quartet for the ethoxy group, a singlet for the methyl ester, and distinct aromatic protons.

- ^{13}C NMR: Confirms the carbon skeleton. Expected signals include peaks for the carbonyl carbon of the ester, aromatic carbons, and aliphatic carbons of the ethoxy and methyl groups.

2. Mass Spectrometry (MS):

- This technique is used to confirm the molecular weight. In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) should be observed at an m/z value corresponding to the molecular weight of the compound (180.2).[8]

3. Fourier-Transform Infrared (FT-IR) Spectroscopy:

- FT-IR is used to identify the functional groups present. Key expected absorbances include a strong C=O stretch for the ester group (around 1720 cm^{-1}) and C-O stretches for the ether and ester linkages.

Section 4: Applications in Research and Drug Development

Methyl 2-ethoxybenzoate is not typically an active pharmaceutical ingredient (API) itself but serves as a crucial intermediate in the synthesis of APIs and other high-value organic molecules.

- Scaffold for Drug Discovery: The benzoate scaffold is common in many biologically active compounds. The specific substitution pattern of **Methyl 2-ethoxybenzoate** can be modified to explore structure-activity relationships (SAR) for developing new therapeutic agents.[9] Introducing methyl and other alkyl groups is a key strategy in lead optimization to modulate physicochemical and pharmacokinetic properties.[10]

- Synthesis of Enzyme Inhibitors and Receptor Modulators: Its structure is a precursor for molecules designed to interact with biological targets. The ethoxy and ester groups can be

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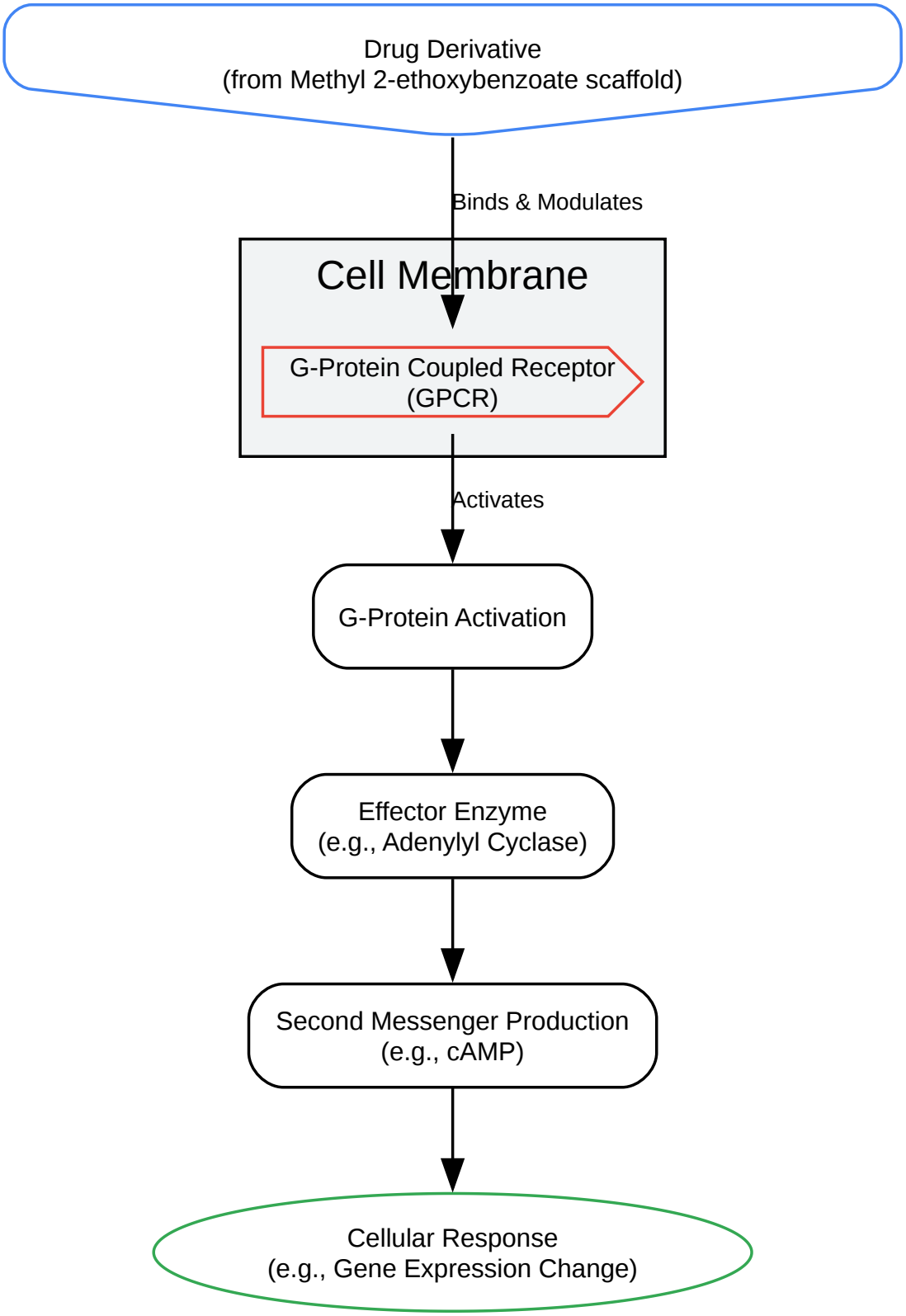
hydrolyzed or transformed to create more complex functionalities that can bind to the active sites of enzymes or receptors.

- Chromatographic and Analytical Standards: Due to its stability and well-defined properties, it can be used as a reference standard in analytical methods like gas chromatography (GC) and high-performance liquid chromatography (HPLC).[4]

Hypothetical Role in Modulating a Signaling Pathway

Derivatives synthesized from **Methyl 2-ethoxybenzoate** could potentially act as modulators of cellular signaling pathways, a cornerstone of modern drug development.

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Caption: Hypothetical modulation of a GPCR pathway by a drug derivative.

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Section 5: Safety, Handling, and Storage

Proper handling of all laboratory chemicals is paramount to ensure personnel safety.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **Methyl 2-ethoxybenzoate**.[11]
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[12] Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and strong bases.[13]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter drains or watercourses.
- First Aid:
  - Skin Contact: Remove contaminated clothing and wash the skin thoroughly with soap and water.[13]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[13]
  - Ingestion: Do not induce vomiting. Rinse mouth and seek immediate medical attention.[13]
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[12]

Conclusion

Methyl 2-ethoxybenzoate is a compound whose significance is defined by its potential. With a molecular weight of 180.20 g/mol , its true value for researchers lies in its role as a versatile and reliable chemical intermediate. A thorough understanding of its synthesis, purification, and analytical validation—as detailed in this guide—is essential for leveraging its structural features in the complex and demanding fields of organic synthesis and pharmaceutical drug discovery. The protocols and insights provided herein are designed to empower scientists to utilize this compound with precision, safety, and confidence.

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